

Hexa-D-arginine: A Technical Guide to a Potent Furin Inhibitor

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Compound of Interest

Compound Name: Hexa-D-arginine

Cat. No.: B1139627

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Core Synonyms and Identifiers

Hexa-D-arginine is a synthetic peptide that has garnered significant attention for its potent and specific inhibition of furin and related proprotein convertases. Due to its widespread use in research, it is known by several synonyms and identifiers:

- Furin Inhibitor II[1][2][3][4][5][6][7]
- H-D-Arg-D-Arg-D-Arg-D-Arg-D-Arg-D-Arg-NH₂[2]
- D-arginyl-D-arginyl-D-arginyl-D-arginyl-D-arginyl-D-argininamide[2]
- Hexa-D-arginine** amide[5][6][8][9]
- D6R[8][9]
- rrrrrr-NH₂[8]
- H-(D)RRRRRR-NH₂[10]
- (D)RRRRRR-NH₂[6]
- Furin Inhibitor II trifluoroacetate salt[5]

- **Hexa-D-arginine** TFA[11]

Mechanism of Action and Biochemical Properties

Hexa-D-arginine is a competitive inhibitor of furin, a member of the subtilisin-like proprotein convertase (PC) family.[10] These enzymes are crucial for the proteolytic maturation of a wide array of precursor proteins into their biologically active forms. Furin recognizes and cleaves proteins at specific amino acid sequences, typically multi-basic motifs like Arg-X-Lys/Arg-Arg↓.

By mimicking the substrate binding site, **Hexa-D-arginine** potently blocks the catalytic activity of furin.[10] This inhibition prevents the processing of various proproteins, including those involved in pathological processes such as viral entry and bacterial toxin activation.[3][4][8] The use of D-amino acids in its structure confers resistance to proteolysis, enhancing its stability for in vitro and in vivo applications.[9][10]

Quantitative Inhibition Data

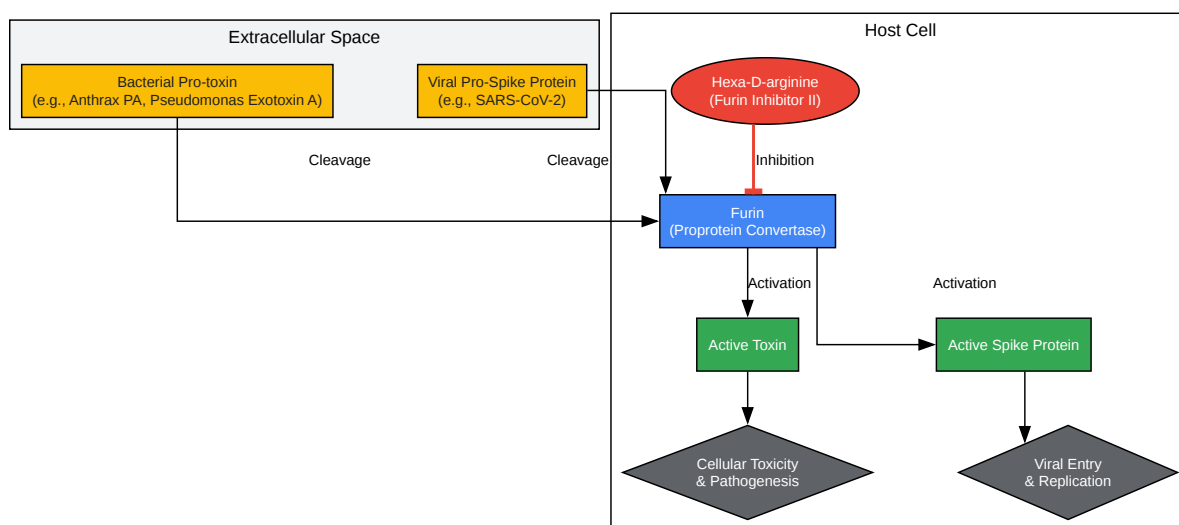
The inhibitory potency of **Hexa-D-arginine** against several proprotein convertases has been quantified, with the inhibition constant (K_i) being a key metric.

Target Enzyme	Inhibition Constant (K _i)	References
Furin	106 nM	[1][3][4][7][8][10][12]
PACE4 (PC4)	580 nM	[1][4][7][8][10][12]
PC1 (PC1/3)	13.2 μM	[1][4][7][8][10][12]

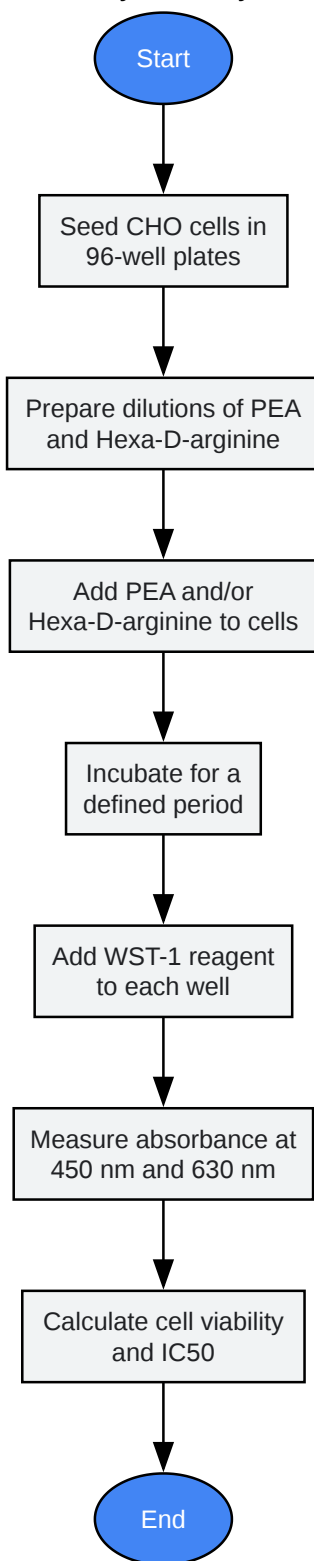
Signaling Pathway Inhibition

The inhibitory action of **Hexa-D-arginine** on furin has significant downstream effects on various signaling and activation pathways. A key application is the prevention of pathogen entry and toxin activation.

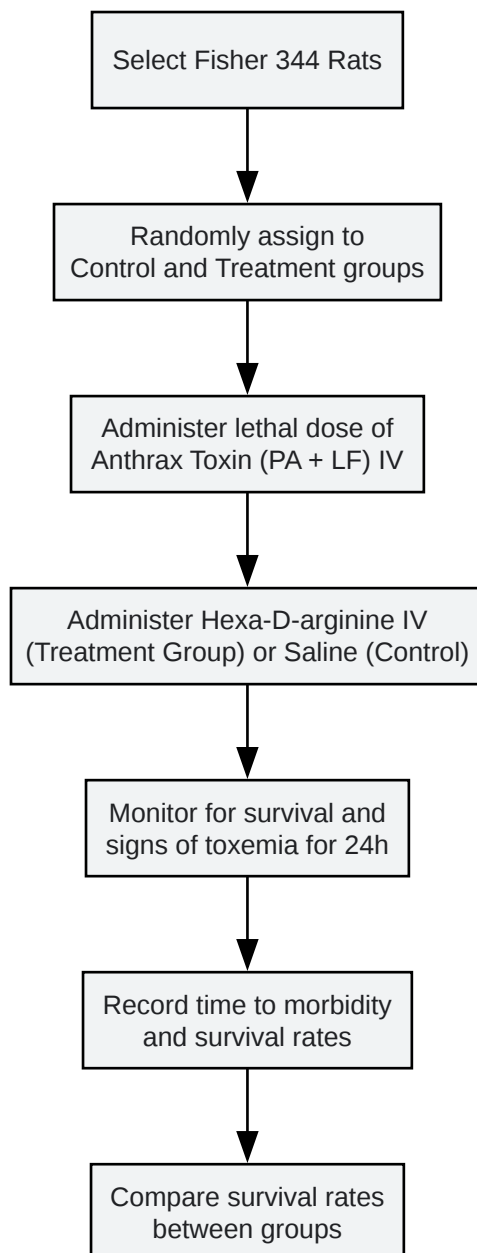
Mechanism of Furin Inhibition by Hexa-D-arginine



Workflow for PEA Cytotoxicity Inhibition Assay



Logical Flow of In Vivo Anthrax Toxemia Study



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